

20(R)-Notoginsenoside R2 CAS number and molecular weight

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Compound of Interest		
Compound Name:	20(R)-Notoginsenoside R2	
Cat. No.:	B149817	Get Quote

An In-Depth Technical Guide to 20(R)-Notoginsenoside R2

This guide provides a comprehensive overview of **20(R)-Notoginsenoside R2**, a naturally occurring saponin isolated from Panax notoginseng.[1] It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, pharmacological activities, and associated experimental protocols.

Core Physicochemical Properties

Quantitative data for **20(R)-Notoginsenoside R2** is summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	948046-15-9	[2][3][4][5][6]
Molecular Weight	770.99 g/mol	[6][7]
Molecular Formula	C41H70O13	[6][7][8]

Pharmacological Activities and Signaling Pathways

20(R)-Notoginsenoside R2 has been the subject of research for its potential therapeutic applications, notably in cancer, neurodegenerative diseases, and diabetic complications.



Anti-Cancer Activity

Studies have shown that a mixture of 20(S/R)-Notoginsenoside R2 can inhibit the proliferation of H22 hepatoma cells and induce apoptosis. The mechanism underlying this anti-cancer effect involves the inhibition of the PI3K/AKT/mTOR signaling pathway.[7] The half-maximal inhibitory concentration (IC50) for H22 cell viability was found to be 65.91 µg/mL.[5]

Signaling Pathway: PI3K/AKT/mTOR Inhibition in Cancer Cells



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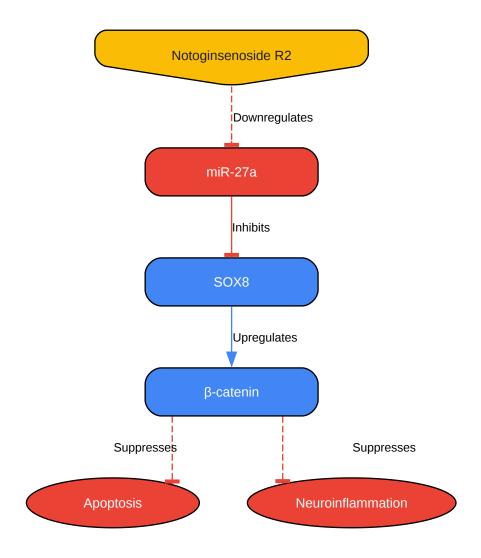
Caption: **20(R)-Notoginsenoside R2** inhibits the PI3K/AKT/mTOR pathway, leading to reduced cell proliferation and increased apoptosis.

Neuroprotective Effects

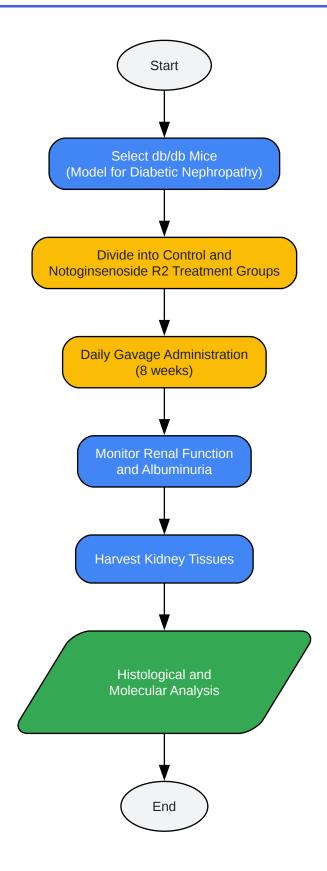
Notoginsenoside R2 has demonstrated neuroprotective properties in models of Alzheimer's disease by mitigating neuronal apoptosis and inflammation. This effect is mediated through the regulation of the miR-27a/SOX8/ β -catenin signaling axis.[2][8] Notoginsenoside R2 downregulates miR-27a, which in turn increases the expression of its target, SOX8. Elevated SOX8 levels lead to the upregulation of β -catenin, thereby suppressing apoptosis and neuroinflammation.[2][8]

Signaling Pathway: Neuroprotection via miR-27a/SOX8/β-catenin Axis









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